

Potential off-target effects of VO-Ohpic trihydrate in cellular assays

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10824045

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Technical Support Center: VO-Ohpic Trihydrate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using **VO-Ohpic trihydrate** in cellular assays. The information is tailored for scientists and drug development professionals to anticipate and address potential issues related to off-target effects and experimental variability.

Frequently Asked Questions (FAQs)

Q1: What is the established on-target activity of **VO-Ohpic trihydrate**?

VO-Ohpic trihydrate is a potent, reversible, and non-competitive inhibitor of the lipid phosphatase activity of Phosphatase and Tensin Homolog (PTEN).^{[1][2]} It specifically targets the enzymatic function of PTEN, leading to an accumulation of phosphatidylinositol (3,4,5)-trisphosphate (PIP3) at the cell membrane. This, in turn, activates downstream signaling pathways, most notably the PI3K/AKT/mTOR pathway.^{[1][3]}

Q2: What are the reported IC50 values for PTEN inhibition?

The half-maximal inhibitory concentration (IC50) for **VO-Ohpic trihydrate** against PTEN has been reported in the low nanomolar range, although some variability exists in the literature.

Assay Type	Reported IC50 (nM)	Reference
Cell-free (PIP3-based)	35	[1][3][4]
Cell-free (OMFP-based)	46 ± 10	[2][5]
Cell-free	6740 (in one study)	[6]

Note: The significant discrepancy in the third reported IC50 value highlights the importance of experimental conditions and potential batch-to-batch variability of the compound.

Q3: What are the known or suspected off-target effects of **VO-Ohpic trihydrate**?

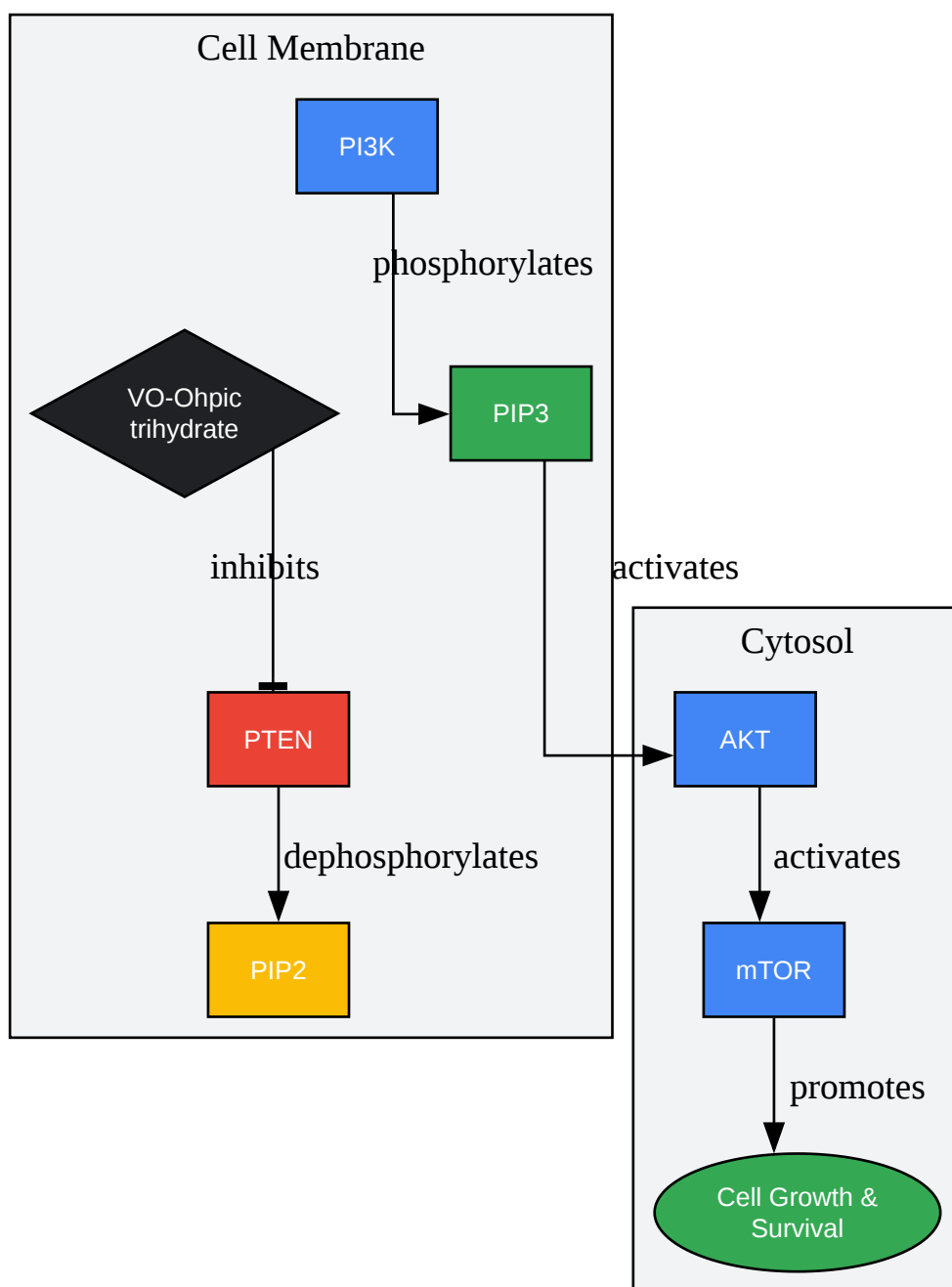
While some studies report high selectivity for PTEN, others have raised concerns about off-target activities, particularly against other phosphatases. The most notable reported off-target is the Src homology region 2 domain-containing phosphatase 1 (SHP-1).

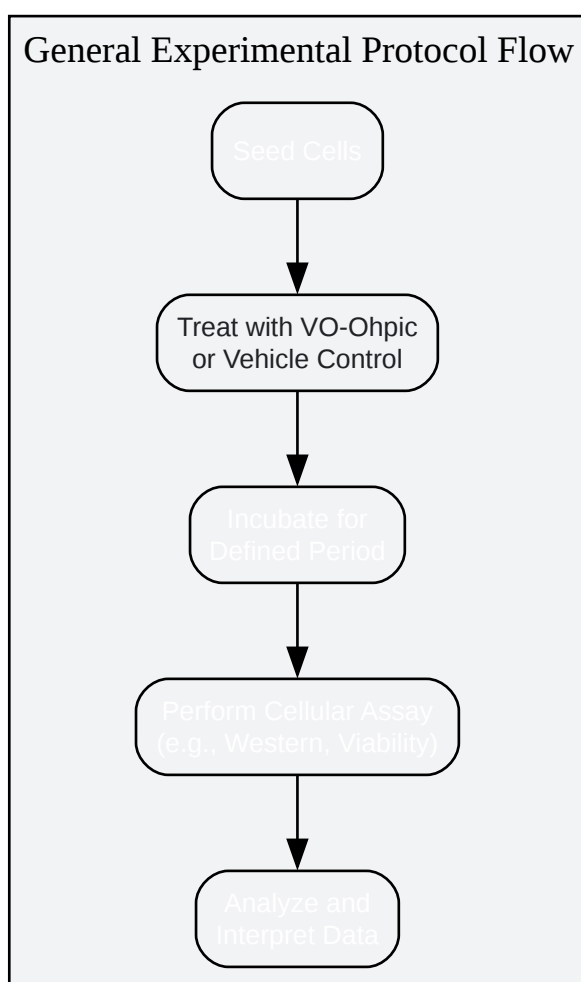
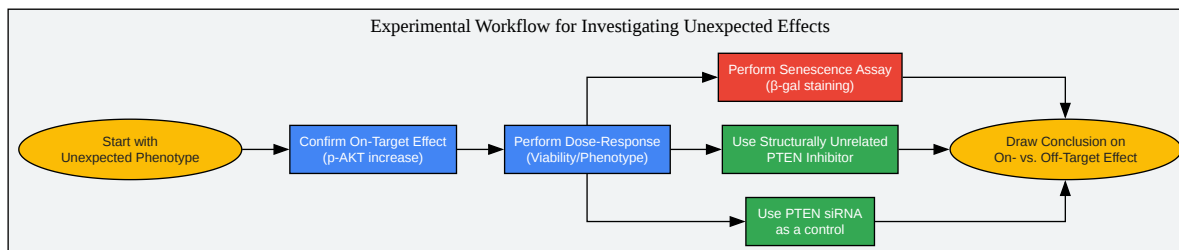
Off-Target	Reported IC50 (nM)	Reference
SHP-1	975	[6]
CBPs	Micromolar range	[4]
SopB	High nanomolar range	[4]

It is crucial for researchers to be aware of these potential off-target effects and design experiments with appropriate controls to validate that the observed cellular phenotype is indeed due to PTEN inhibition.

Q4: How does **VO-Ohpic trihydrate** affect downstream signaling?

By inhibiting PTEN, **VO-Ohpic trihydrate** leads to the activation of the PI3K/AKT/mTOR signaling cascade. This can be observed experimentally by an increase in the phosphorylation of key downstream effectors.





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References

- 1. selleckchem.com [selleckchem.com]
- 2. Characterisation of the PTEN inhibitor VO-OHpic - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A PTEN inhibitor displays preclinical activity against hepatocarcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. apexbt.com [apexbt.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. researchgate.net [researchgate.net]
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